

# Application Notes and Protocols: Preparation of Z-Phe-Arg-pNA Stock Solution

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## Compound of Interest

Compound Name: Z-Phe-Arg-PNA

Cat. No.: B12384320

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These application notes provide a detailed protocol for the preparation, storage, and handling of **Z-Phe-Arg-pNA** (N $\alpha$ -Carbobenzoxy-L-phenylalanyl-L-arginine-p-nitroanilide) stock solutions. **Z-Phe-Arg-pNA** is a chromogenic substrate widely used in enzymatic assays to determine the activity of various proteases, including cathepsins, papain, trypsin, and plasma kallikrein.<sup>[1][2]</sup> The enzymatic cleavage of the amide bond releases the chromophore p-nitroaniline (pNA), which can be quantified spectrophotometrically.

## Quantitative Data Summary

The physicochemical properties of **Z-Phe-Arg-pNA** are summarized in the table below. It is crucial to distinguish between the free peptide and its hydrochloride salt, as their molecular weights differ, which will affect the calculations for preparing stock solutions.

Property	Z-Phe-Arg-pNA	Z-Phe-Arg-pNA · HCl
Molecular Formula	C <sub>29</sub> H <sub>33</sub> N <sub>7</sub> O <sub>6</sub> [3]	C <sub>29</sub> H <sub>33</sub> N <sub>7</sub> O <sub>6</sub> · HCl[4][5]
Molecular Weight ( g/mol )	575.62[6]	612.09[4][5]
Appearance	White to off-white powder[6]	Lyophilized or crystalline solid
Purity (Typical)	≥95% (HPLC)[3]	≥99% (TLC)[1]
Solubility	Soluble in DMSO and Methanol (50 mg/mL)[1]	Soluble in DMSO and Methanol[1]
Long-term Storage (Powder)	-20°C or -80°C[3][6]	-20°C[1][7]
Stock Solution Storage	-80°C (up to 6 months); -20°C (up to 1 month)[6]	-80°C (up to 6 months); -20°C (up to 1 month)

## Experimental Protocol: Preparation of a 10 mM Z-Phe-Arg-pNA Stock Solution

This protocol outlines the steps to prepare a 10 mM stock solution of **Z-Phe-Arg-pNA**. The procedure should be performed in a laboratory setting using appropriate personal protective equipment (PPE).

Materials:

- **Z-Phe-Arg-pNA** or **Z-Phe-Arg-pNA · HCl** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Microcentrifuge tubes
- Vortex mixer
- Pipettes and sterile pipette tips
- Analytical balance

Procedure:

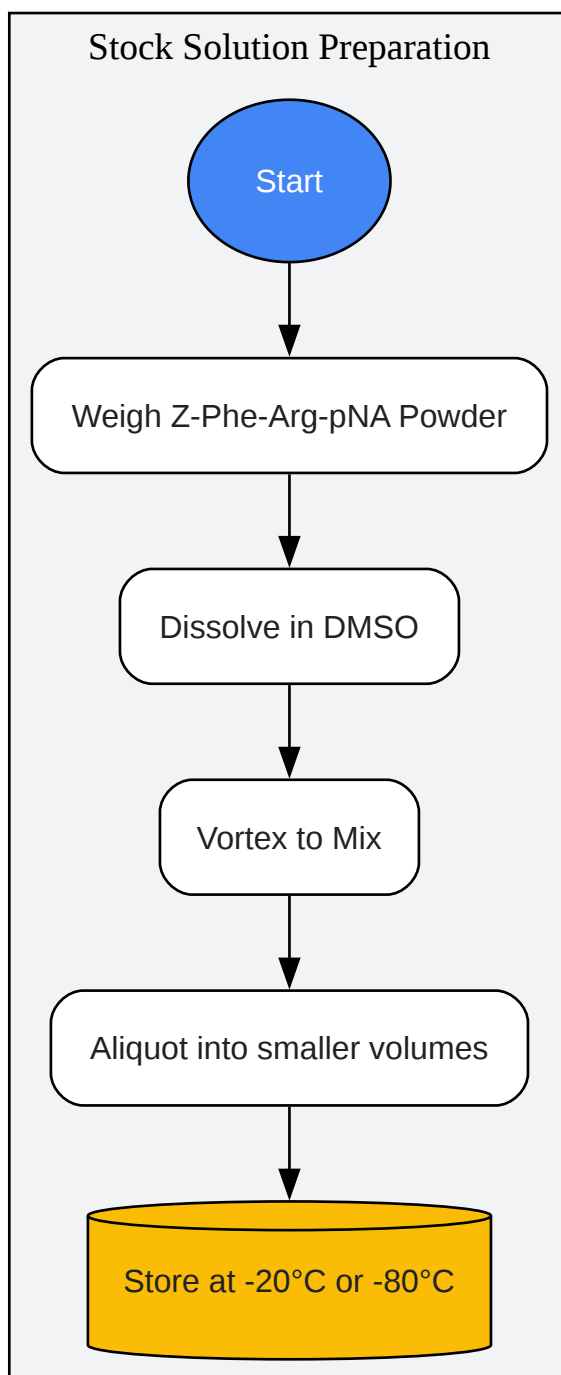
- Determine the Form of **Z-Phe-Arg-pNA**: Verify from the product vial or certificate of analysis whether you have the free peptide (MW: 575.62 g/mol ) or the hydrochloride salt (MW: 612.09 g/mol ). This is critical for accurate molarity calculations.
- Mass Calculation: To prepare 1 mL of a 10 mM stock solution, calculate the required mass of the **Z-Phe-Arg-pNA** powder using the following formula:

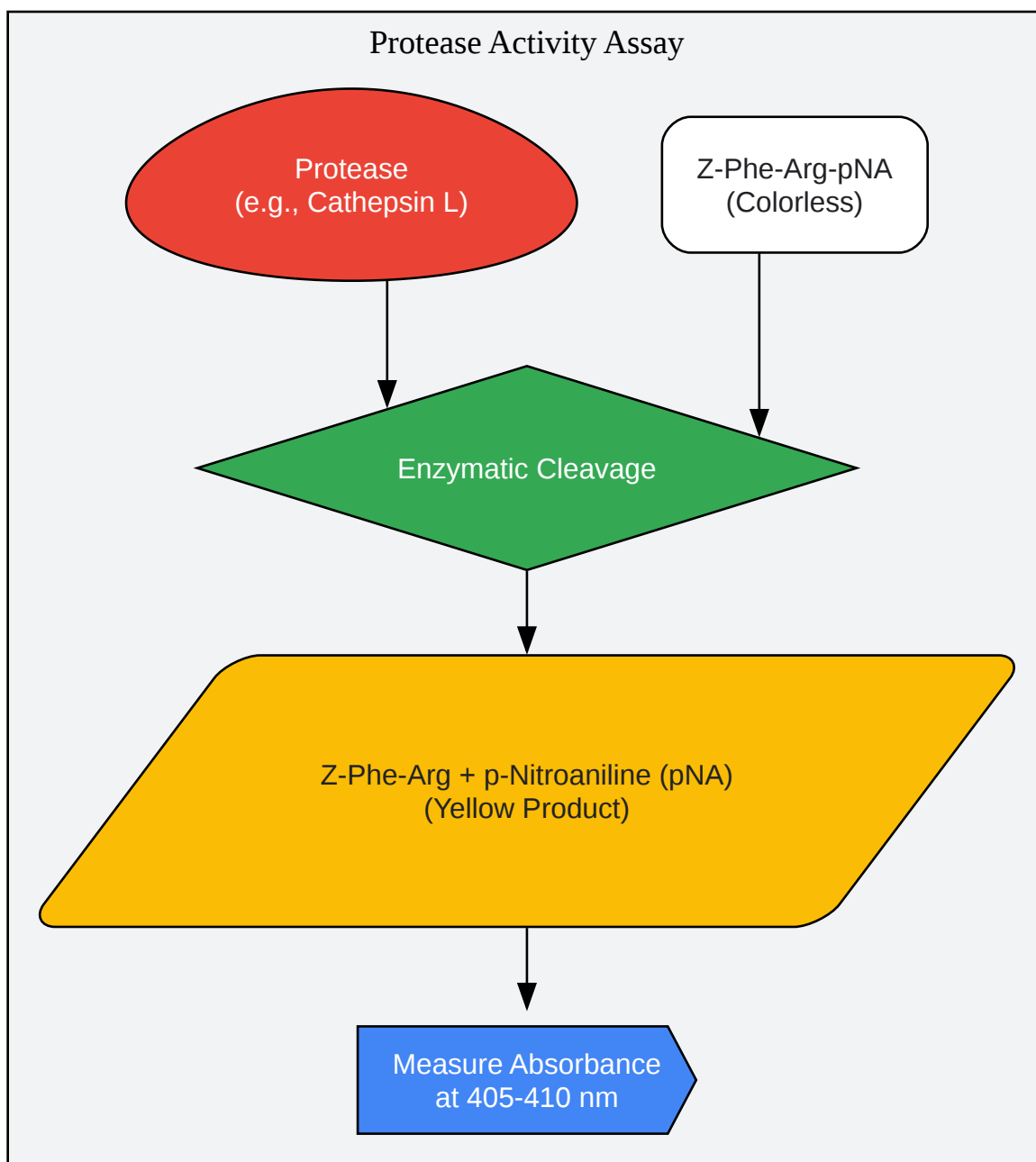
$$\text{Mass (mg)} = \text{Molarity (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight ( g/mol )} / 1000$$

- For **Z-Phe-Arg-pNA** (MW = 575.62): Mass (mg) = 10 mM x 1 mL x 575.62 / 1000 = 5.76 mg
- For **Z-Phe-Arg-pNA** · HCl (MW = 612.09): Mass (mg) = 10 mM x 1 mL x 612.09 / 1000 = 6.12 mg
- Weighing the Powder: Carefully weigh the calculated amount of **Z-Phe-Arg-pNA** powder using an analytical balance. Transfer the powder to a sterile microcentrifuge tube.
- Dissolution: a. Add the desired volume of anhydrous DMSO to the microcentrifuge tube containing the powder. For a 10 mM solution using the masses calculated above, you would add 1 mL of DMSO. b. Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Gentle warming to 37°C and brief sonication may aid in the dissolution of the hydrochloride salt.[8]
- Aliquoting and Storage: a. To avoid repeated freeze-thaw cycles, which can degrade the peptide, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 20-50 µL) in sterile microcentrifuge tubes.[6] b. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[6]

## Experimental Workflow and Signaling Pathway Diagrams

The following diagrams illustrate the experimental workflow for preparing the **Z-Phe-Arg-pNA** stock solution and its application in a typical protease activity assay.





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